Spectroscopic Analysis of 1H,1H-Perfluoroundecan-1-ol: A Technical Guide

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Compound of Interest

Compound Name:	*1H,1H-Perfluoroundecan-1-ol*
CAS No.:	*307-46-0*
Cat. No.:	*B1333431*

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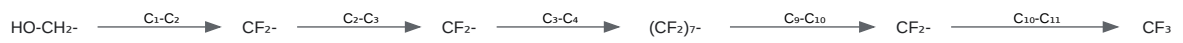
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **1H,1H-Perfluoroundecan-1-ol**. The information is tailored for researchers, scientists, and professionals in drug development who utilize fluorinated compounds. This document presents quantitative data in structured tables, details experimental protocols, and includes visualizations to illustrate molecular structure and analytical workflows.

Molecular Structure and Spectroscopic Correlation

1H,1H-Perfluoroundecan-1-ol possesses a highly fluorinated alkyl chain attached to a primary alcohol. This unique structure gives rise to characteristic signals in various spectroscopic analyses. The following diagram illustrates the molecular structure with numbering conventions used for NMR assignments.



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Caption: Molecular structure of **1H,1H-Perfluoroundecan-1-ol** with numbering for NMR correlation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **1H,1H-Perfluoroundecan-1-ol**. The presence of ^{1}H, ^{13}C, and ^{19}F nuclei allows for a comprehensive analysis.

^{1}H NMR Data

The ^{1}H NMR spectrum is relatively simple, showing signals for the methylene and hydroxyl protons. The chemical shifts are influenced by the adjacent electron-withdrawing perfluoroalkyl chain. The data presented is based on typical values for similar long-chain 1H,1H-perfluoroalkanols.

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
-CH_2-	~ 3.9	Triplet (t)	2H
-OH	Variable (~1.5-2.5)	Singlet (s)	1H

^{13}C NMR Data

The ^{13}C NMR spectrum shows distinct signals for the carbon atoms in the molecule. The chemical shifts of the fluorinated carbons are significantly different from typical hydrocarbons and exhibit coupling with fluorine atoms. The following data is estimated based on known trends for fluorinated alkanes.

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Carbon	Chemical Shift (δ, ppm)	Multiplicity (due to $^1J(C-F)$)
C_1 (-CH_2OH)	~ 58	Singlet
C_2 (-CF_2-)	~ 110-120	Triplet (t)
C_3-C_{10} (-CF_2-)	~ 110-125	Triplet (t)
C_{11} (-CF_3)	~ 115-125	Quartet (q)

^{19}F NMR Data

^{19}F NMR is particularly informative for this molecule, providing detailed information about the perfluoroalkyl chain. The chemical shifts are reported relative to $CFCl_3$.

Fluorine Nuclei	Chemical Shift (δ, ppm)	Multiplicity	Integration
-CF_2- (C_2)	~ -114	Multiplet	2F
-CF_2- (C_3 to C_{10})	~ -122 to -124	Multiplet	16F
-CF_3 (C_{11})	~ -81	Triplet (t)	3F

Infrared (IR) Spectroscopy

The IR spectrum of **1H,1H-Perfluoroundecan-1-ol** is dominated by absorptions corresponding to the O-H, C-H, C-O, and C-F bonds.

Functional Group	Absorption Range (cm^{-1})	Intensity
O-H (alcohol)	3200-3600	Strong, Broad
C-H (alkane)	2850-3000	Medium
C-O (alcohol)	1050-1150	Strong
C-F (fluoroalkane)	1100-1300	Very Strong

Experimental Protocols

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Detailed methodologies for the acquisition of spectroscopic data are crucial for reproducibility and accurate interpretation.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 10-20 mg of **1H,1H-Perfluoroundecan-1-ol** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, acetone-d_6) in a 5 mm NMR tube. The choice of solvent is critical to avoid overlapping signals with the analyte.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum at room temperature.
  - Set the spectral width to cover the range of 0-10 ppm.
  - Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
  - Apply a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum with proton decoupling.
  - Set the spectral width to 0-200 ppm.
  - A larger number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are typically required due to the low natural abundance of ^{13}C.
- ^{19}F NMR Acquisition:
  - Acquire the spectrum with proton decoupling.
  - Set the spectral width to cover the range of approximately -50 to -250 ppm.
  - Use an appropriate reference standard (e.g., $CFCl_3$ as an external or internal standard).

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- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to tetramethylsilane (TMS) for ^{1}H and ^{13}C NMR, and $CFCl_3$ for ^{19}F NMR.

IR Spectroscopy Protocol

- Sample Preparation:
  - Neat Liquid: Place a drop of neat **1H,1H-Perfluoroundecan-1-ol** directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
  - Thin Film: Alternatively, a thin film of the liquid can be prepared between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty ATR crystal or salt plates.
  - Acquire the sample spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).
  - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- Data Processing: Process the data to obtain a transmittance or absorbance spectrum. The background spectrum is automatically subtracted from the sample spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **1H,1H-Perfluoroundecan-1-ol**.

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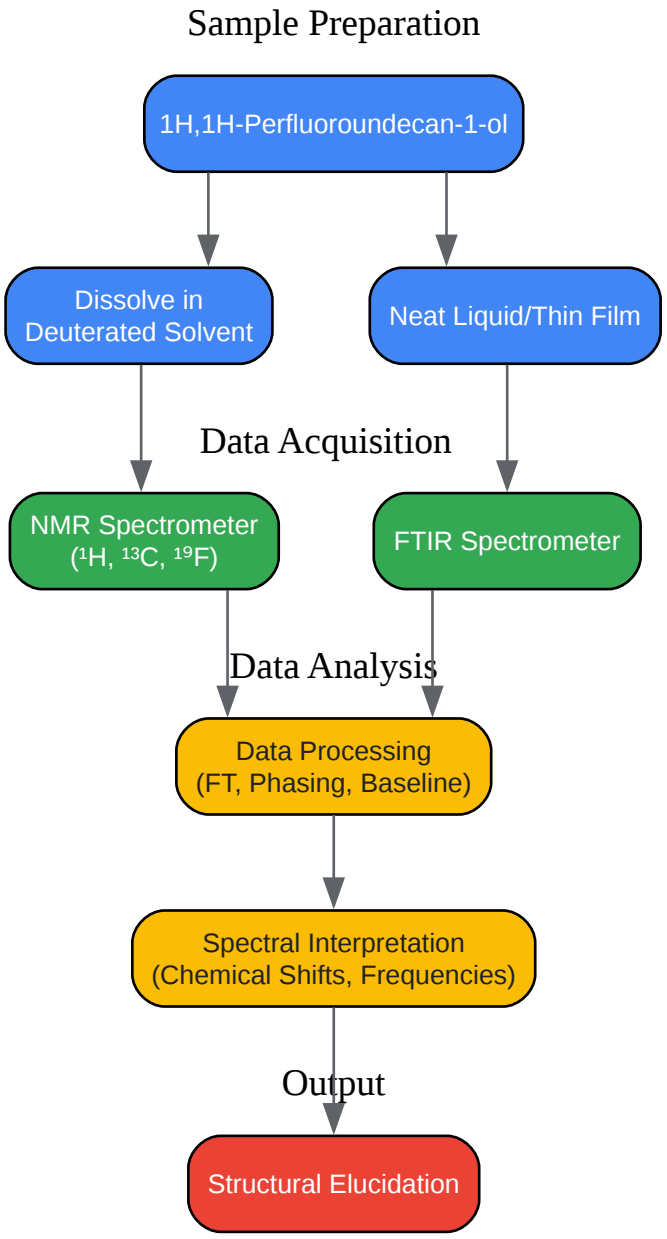

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Caption: General workflow for the spectroscopic analysis of **1H,1H-Perfluoroundecan-1-ol**.

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